Physicochemical Profiling and Formulation Logic of Haloperidol Ester Depots

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Compound of Interest

Compound Name:	*Haloperidol Undecanoate*
CAS No.:	*1797983-18-6*
Cat. No.:	*B584395*

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Executive Summary

The development of long-acting injectable (LAI) antipsychotics relies heavily on the prodrug strategy, where the active pharmaceutical ingredient (API) is esterified to increase lipophilicity and solubility in oil vehicles. While the user query specified **Haloperidol Undecanoate**, the pharmaceutical industry standard and pharmacopeial entity is Haloperidol Decanoate (the decanoic acid ester).

This guide focuses on the physicochemical properties of Haloperidol Decanoate, analyzing how its molecular architecture dictates formulation strategies, stability profiles, and manufacturing protocols. We explore the critical balance between lipophilicity (LogP), melting point thermodynamics, and hydrolysis kinetics that enables sustained therapeutic release.

Molecular Architecture & Prodrug Rationale

The transition from Haloperidol (base) to Haloperidol Decanoate represents a strategic shift from immediate receptor occupancy to controlled release via a "flip-flop" pharmacokinetic model.

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- Esterification: The hydroxyl group of Haloperidol is esterified with decanoic acid (C10 fatty acid).
- Lipophilicity Shift: This modification drastically increases the partition coefficient (LogP), making the molecule practically insoluble in water but highly soluble in fixed oils (e.g., sesame oil).
- Mechanism of Action: Upon intramuscular injection, the drug partitions slowly from the oil depot into the lymphatic/vascular system, where ubiquitous esterases hydrolyze the ester bond to release active Haloperidol.

Comparative Physicochemical Data

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Property	Haloperidol (Base)	Haloperidol Decanoate (Prodrug)	Implication for Formulation
Molecular Weight	375.86 g/mol	530.12 g/mol	Increased MW impacts diffusion rates in the depot.
Melting Point	~150°C	30°C – 32°C	CRITICAL: The ester melts near room temperature, requiring strict temperature control during API handling to prevent caking or liquefaction.
LogP (Octanol/Water)	~4.3	~7.3 (Predicted)	High lipophilicity ensures retention in the oil vehicle and slow release.
Water Solubility	Very Low (<0.1 mg/mL)	Practically Insoluble	Precludes aqueous formulation; necessitates non-aqueous vehicles.
pKa	8.3 (Tertiary amine)	~8.3 (Tertiary amine)	The basic nitrogen remains; pH control is still relevant for impurity profiling.

Solid-State Characterization & Handling

The low melting point of Haloperidol Decanoate (30–32°C) presents a unique challenge in solid-state handling compared to the high-melting base.

Thermal Analysis (DSC)

Differential Scanning Calorimetry (DSC) typically reveals a sharp endothermic peak onset at ~30°C.

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- Processing Risk: High-shear mixing or milling can generate sufficient frictional heat to melt the API, leading to amorphous conversion or sticky agglomerates.
- Storage: API must be stored under refrigerated conditions (2–8°C) or strictly controlled room temperature (<25°C) to maintain crystalline integrity.

Polymorphism

While Haloperidol base exhibits well-documented polymorphism, the Decanoate ester is generally supplied as a crystalline waxy solid. However, "oiling out" during crystallization is a common process defect if cooling rates are not controlled, leading to supercooled liquid states rather than stable crystals.

Formulation Engineering: The Oil Depot

The standard formulation is a sterile solution in Sesame Oil containing 1.2% v/v Benzyl Alcohol.

Vehicle Selection: Why Sesame Oil?

Sesame oil is the vehicle of choice due to its specific fatty acid composition (high oleic and linoleic acid content), which offers:

- Solvency: Sufficient to solubilize Haloperidol Decanoate at high concentrations (50 mg/mL and 100 mg/mL).
- Viscosity: Balances syringeability with depot retention.
- Oxidative Stability: Natural antioxidants (sesamol, sesamolin) provide resistance to rancidity compared to other vegetable oils.

The Role of Benzyl Alcohol

Benzyl Alcohol serves a dual function:

- Antimicrobial Preservative: Essential for multi-dose vials.
- Co-Solvent/Viscosity Modifier: It reduces the interfacial tension and viscosity of the oil, improving the injectability (syringeability) of the formulation.

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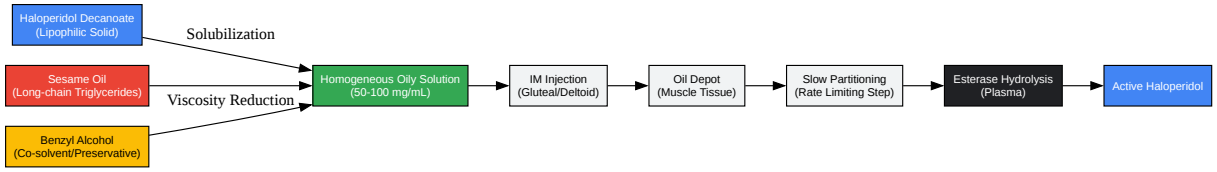
Diagram: Oil-Based Depot Formulation Logic



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Caption: The formulation logic flow from solubilization in sesame oil to in vivo bio-activation via esterase hydrolysis.

Chemical Stability & Degradation Kinetics

The ester linkage is the "Achilles' heel" regarding chemical stability.

Hydrolysis Pathway

Water ingress into the oil formulation triggers hydrolysis:

- Kinetic Driver: The reaction is acid/base catalyzed. While the oil vehicle is nominally water-free, trace moisture in the sesame oil or adsorbed on the API can initiate degradation.
- Free Fatty Acid (FFA) Impact: As Decanoic acid is released, it can lower the micro-environmental pH within the oil depot (or vial), potentially autocatalyzing further hydrolysis.

Sterilization Challenges

- Terminal Sterilization (Autoclave):NOT VIABLE. The combination of heat (121°C) and trace moisture leads to rapid hydrolysis of the ester.
- Gamma Irradiation: Can induce free radical formation in the unsaturated fatty acids of sesame oil (oxidation) and degradation of the API.
- Standard Protocol:Aseptic Filtration (0.22 µm) is the mandatory sterilization method.

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Manufacturing Workflow

The manufacturing process must be strictly anhydrous and temperature-controlled.

Protocol:

- Preparation of Vehicle: Heat Sesame Oil to ~40°C. Sparge with Nitrogen (

) to remove dissolved oxygen (prevents oil oxidation).
- Solubilization: Add Benzyl Alcohol. Then, slowly add Haloperidol Decanoate.
  - Constraint: Maintain temperature at 35–40°C. Do NOT overheat (>60°C) to avoid thermal degradation.
  - Constraint: Ensure complete dissolution (visual inspection).
- Filtration: Pass through a pre-filter (0.45 µm) and then a sterilizing grade filter (0.22 µm PVDF or PTFE compatible with oils).
- Filling: Fill into amber Type I glass vials (light protection) under

  overlay.

Diagram: Aseptic Manufacturing Process

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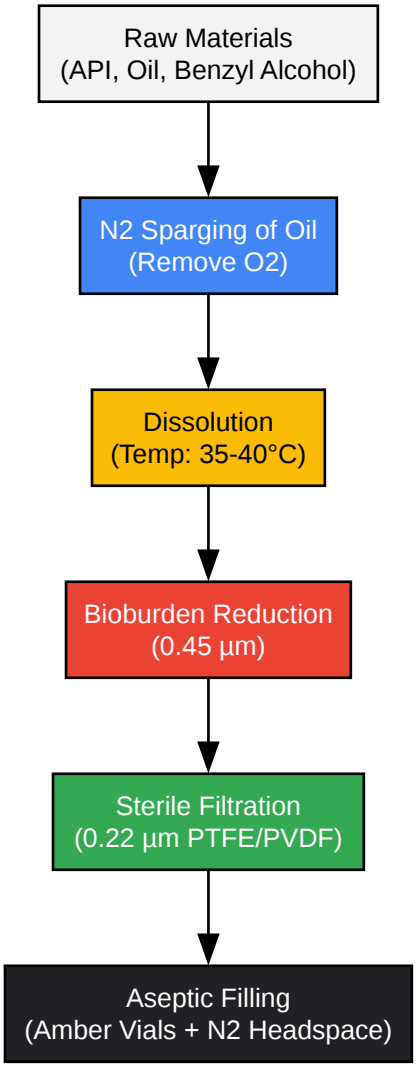

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Caption: Aseptic processing workflow emphasizing nitrogen inerting and temperature control to preserve ester stability.

Analytical Methodologies

Verification of the physicochemical properties requires validated methods.

1. High-Performance Liquid Chromatography (HPLC):

- Column: C18 (Reverse Phase).

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- Mobile Phase: High organic content (e.g., Acetonitrile:Buffer 85:15) is required to elute the highly lipophilic decanoate ester.
- Detection: UV at 220 nm or 254 nm.
- Key Impurities: Haloperidol (hydrolysis product) must be quantified.

2. Water Content (Karl Fischer):

- Limit: Typically < 0.1%. Strict control is necessary to prevent shelf-life hydrolysis.

3. Acid Value:

- Used to monitor the quality of Sesame Oil and detect free fatty acids generated by hydrolysis.

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